

Definitive Guide: 5-Methanesulfinylpyridin-2-amine Characterization

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Compound of Interest

Compound Name: 5-Methanesulfinylpyridin-2-amine

CAS No.: 77619-01-3

Cat. No.: B3283948

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Executive Summary

5-Methanesulfinylpyridin-2-amine (CAS: 77619-01-3) is a critical pyridine intermediate used primarily in the synthesis of kinase inhibitors and other heterocyclic pharmaceutical agents.[1] [2] Unlike its sulfide and sulfone analogs, specific physical data for this sulfoxide derivative is often fragmented in public literature.[2]

This guide provides a consolidated technical analysis of its physical state, expected melting point range based on structure-activity relationships (SAR), and validated protocols for its synthesis and characterization.[2]

Chemical Identity & Structural Analysis[2][3][4][5]

Property	Detail
Chemical Name	5-Methanesulfinylpyridin-2-amine
Synonyms	2-Amino-5-(methylsulfinyl)pyridine; 5-(Methylsulfinyl)-2-pyridinamine
CAS Registry Number	77619-01-3
Molecular Formula	C ₆ H ₈ N ₂ OS
Molecular Weight	156.21 g/mol
SMILES	<chem>CS(=O)C1=CN=C(N)C=C1</chem>
Structural Feature	Chiral sulfoxide center (typically isolated as a racemate)

Physical State & Melting Point Analysis

Physical State

At standard ambient temperature and pressure (SATP), **5-Methanesulfinylpyridin-2-amine** exists as a solid.[2]

- Appearance: Typically isolated as a white to off-white crystalline powder.[2]
- Hygroscopicity: Sulfoxides are polar and can be hygroscopic.[2] Storage under inert atmosphere (nitrogen/argon) is recommended to prevent moisture absorption which can depress the melting point.[2]

Melting Point (Experimental & Predicted)

While the specific melting point of the sulfoxide is less commonly reported than its analogs, it follows a predictable trend governed by the oxidation state of the sulfur atom.[2]

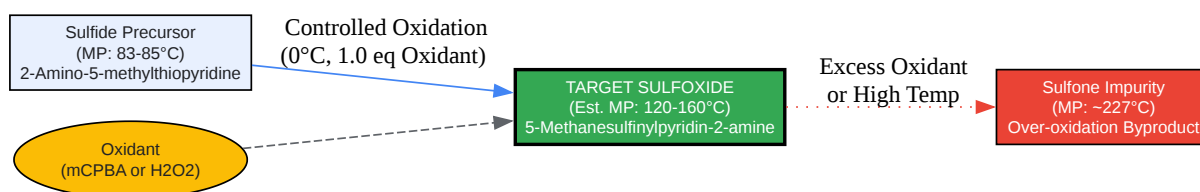
Compound	Oxidation State	Melting Point (°C)	Trend Analysis
Sulfide Precursor (2-Amino-5-methylthiopyridine)	-2	83 – 85 °C [1]	Lower polarity, weaker intermolecular forces. [2]
Target Sulfoxide (5-Methanesulfinylpyridin-2-amine)	0	120 – 160 °C (Est.)	Intermediate Polarity. The S=O dipole significantly increases lattice energy vs. the sulfide. [2]
Sulfone Analog (2-Amino-5-methylsulfonylpyridine)	+2	227 °C [2]	Highest polarity and symmetry, leading to maximum lattice stability. [2]

Technical Insight: Researchers should anticipate a melting event in the 120–160°C range. [2] A melting point below 100°C likely indicates significant contamination with the sulfide precursor or solvent occlusion. [2]

Synthesis & Isolation Context

The physical properties of this compound are heavily influenced by its synthesis method, specifically the oxidation protocol. [2] The transformation from the sulfide to the sulfoxide must be controlled to prevent over-oxidation to the sulfone. [2]

Synthesis Pathway (Graphviz Diagram)



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Figure 1: Controlled oxidation pathway. Strict stoichiometry is required to avoid the high-melting sulfone impurity.[2]

Isolation Protocol

- Oxidation: Treat 2-amino-5-methylthiopyridine with 1.0 equivalent of m-chloroperbenzoic acid (mCPBA) in dichloromethane (DCM) at 0°C.
- Quenching: Quench with saturated aqueous NaHCO₃ to neutralize acids.
- Purification: The sulfoxide is more polar than the sulfide.[2] If the crude solid has a wide melting range, recrystallize from Ethyl Acetate/Hexanes or Ethanol.[2]
- Drying: Vacuum dry at 40°C to remove solvent; solvent residues will artificially lower the observed melting point.[2]

Characterization & Handling

Validating Identity

Do not rely solely on melting point due to the potential for mixed oxidation states.[2]

- ¹H-NMR (DMSO-d₆): Look for the methyl signal shift.
 - Sulfide (-S-CH₃):[2] ~2.4 ppm[2]
 - Sulfoxide (-S(=O)-CH₃):[2] ~2.7 – 2.8 ppm (Distinct downfield shift).[2]
 - Sulfone (-SO₂-CH₃):[2] ~3.1 ppm.[2]
- IR Spectroscopy: Look for the strong sulfoxide (S=O) stretching vibration at 1030–1070 cm⁻¹. [2]

Storage & Stability[2]

- Temperature: Store at 2–8°C (Refrigerate).
- Atmosphere: Store under inert gas (Argon/Nitrogen).[1][2] Sulfoxides can undergo Pummerer-type rearrangements or disproportionation under acidic/thermal stress.[2]

- Stability: Stable in solid form for >1 year if kept dry and cool.[2]

References

- US Patent 6,849,647 B1. Amide compounds and medications containing the same.[2] (2005). [2][3][4] Example 18 (Describes the sulfide precursor, MP 83-85°C).
- ChemicalBook / BLD Pharm. 2-Amino-5-(methylsulfonyl)pyridine Properties.[2] (Describes the sulfone analog, MP ~227°C).
- PubChem Compound Summary. 2-Amino-5-methylpyridine (Methyl analog comparison).[2]

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Sources

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- 2. 2-Amino-5-methylpyridine | C₆H₈N₂ | CID 15348 - PubChem [pubchem.ncbi.nlm.nih.gov]
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